

Technical Guide: Safety Profile & Handling of 3-Chloro-N-(2-methoxybenzyl)propanamide

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Compound of Interest

Compound Name: 3-Chloro-N-(2-methoxybenzyl)propanamide
CAS No.: 105909-52-2
Cat. No.: B3024476

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Document Type: Technical Safety Guide & Risk Assessment Whitepaper Target Audience: Medicinal Chemists, HSE Officers, and Process Safety Engineers Subject: CAS 105909-52-2 | Structural Analog Analysis & Safe Handling Protocols

Executive Summary

This technical guide provides an in-depth safety analysis of **3-Chloro-N-(2-methoxybenzyl)propanamide** (CAS: 105909-52-2). While often sought as a standard reagent, this compound possesses a

-chloroamide motif, classifying it as a Potential Genotoxic Impurity (PGI) in pharmaceutical development.

This document does not merely list hazards; it synthesizes the chemical reactivity of the alkyl chloride tail with the bioavailability of the benzyl amide to establish a rigorous handling protocol. It is designed to serve as a primary reference for populating or validating a Safety Data Sheet (SDS).

Part 1: Chemical Identity & Critical Properties

Before assessing risk, we must establish the precise chemical identity. This compound is a bifunctional building block used frequently in the synthesis of GPCR ligands and melatonin receptor agonists.

Identification Data

Parameter	Specification
Chemical Name	3-Chloro-N-(2-methoxybenzyl)propanamide
CAS Number	105909-52-2
Molecular Formula	C H ClNO
Molecular Weight	227.69 g/mol
Structural Motif	Secondary Amide + Alkyl Chloride (-position)
Physical State	Solid (White to off-white crystalline powder)
Solubility	Soluble in DMSO, Methanol, DCM; Low solubility in water

Synthetic Context (The "Why")

This molecule is typically synthesized via the Schotten-Baumann acylation of 2-methoxybenzylamine with 3-chloropropanoyl chloride. Understanding this pathway is critical for safety because residual starting materials (acid chlorides) are lachrymators and highly corrosive, often lingering in the crude product.

Part 2: Comprehensive Hazard Analysis (GHS Standards)

Note: The following data is derived from structure-activity relationship (SAR) analysis of the alkyl chloride class and available vendor safety data.

GHS Classification & Signal Word

Signal Word:WARNING

Hazard Class	Category	Hazard Statement Code	Description
Skin Corrosion/Irritation	Cat. 2	H315	Causes skin irritation. [1]
Serious Eye Damage/Irritation	Cat. 2A	H319	Causes serious eye irritation.[1][2]
STOT - Single Exposure	Cat. 3	H335	May cause respiratory irritation.[3][4][5]
Germ Cell Mutagenicity	Assessment Req.	Suspected PGI	Contains structural alert (alkyl halide) for genotoxicity.

The Genotoxicity Risk (Senior Scientist Insight)

The critical safety concern for this molecule is not acute toxicity, but alkylation potential. The terminal chlorine atom (

-position to the carbonyl) is a leaving group.

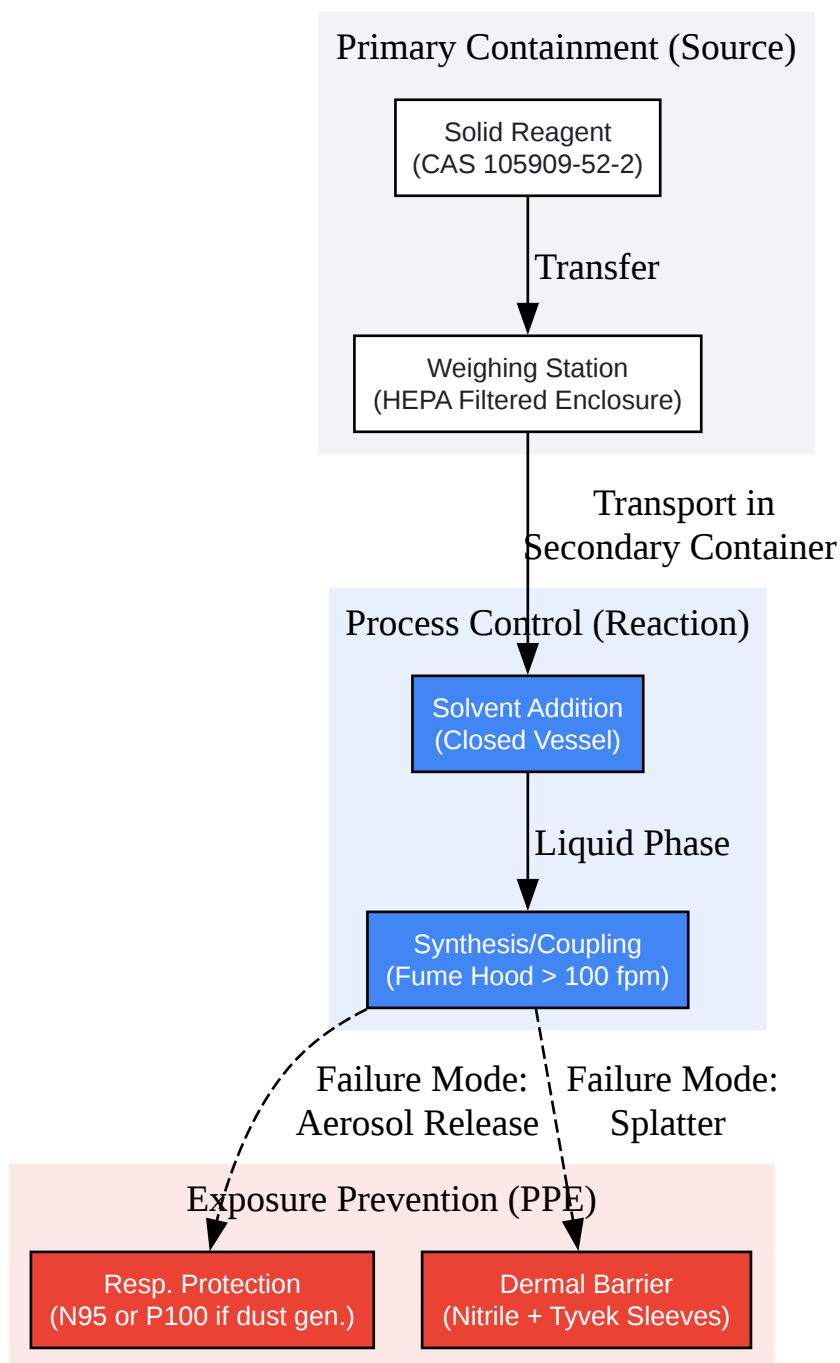
- Mechanism: The carbon attached to the chlorine is electrophilic. It can undergo nucleophilic substitution () with biological nucleophiles (e.g., DNA bases like Guanine).
- Regulatory Impact: In drug substances, this compound must be controlled to ppm levels (Threshold of Toxicological Concern - TTC) unless proven non-genotoxic via Ames testing.

Part 3: Handling Protocols & Engineering Controls

Trustworthiness in the lab relies on self-validating containment systems. Do not rely on PPE alone.[5]

Engineering Control Hierarchy

The following diagram illustrates the mandatory workflow for handling alkylating amides.



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Figure 1: Risk Management Hierarchy. Note the emphasis on HEPA filtration at the weighing stage to prevent inhalation of solid particulates.

Specific Handling Procedures

A. Weighing & Transfer

- Protocol: Always weigh inside a Powder Containment Balance Enclosure or a chemical fume hood. Static electricity can disperse the fine powder; use an anti-static gun if available.
- PPE: Double nitrile gloves (0.11 mm min thickness). Wear Tyvek sleeves over lab coat cuffs to bridge the gap where wrist exposure occurs.

B. Spill Response (Self-Validating)

If a spill occurs, you must neutralize the alkylating potential before disposal.

- Isolate: Evacuate the immediate 3-meter radius.
- PPE Up: Don full-face respirator with organic vapor/acid gas cartridges.
- Neutralize: Do not just wipe up. Apply a solution of 10% aqueous sodium thiosulfate or dilute ammonia.
 - Why? Thiosulfate is a soft nucleophile that will rapidly displace the chloride, converting the toxic alkyl chloride into a non-toxic thiosulfate ester.
- Clean: Absorb with vermiculite and dispose of as hazardous chemical waste.

Part 4: Emergency Response Data

This section provides the specific medical and fire data required for the SDS.

First Aid Measures

- Eye Contact: Immediately flush with water for 15 minutes.[1][4][5] Critical: Lift eyelids occasionally. The lipophilic nature of the benzyl group may cause the compound to adhere to corneal tissue.

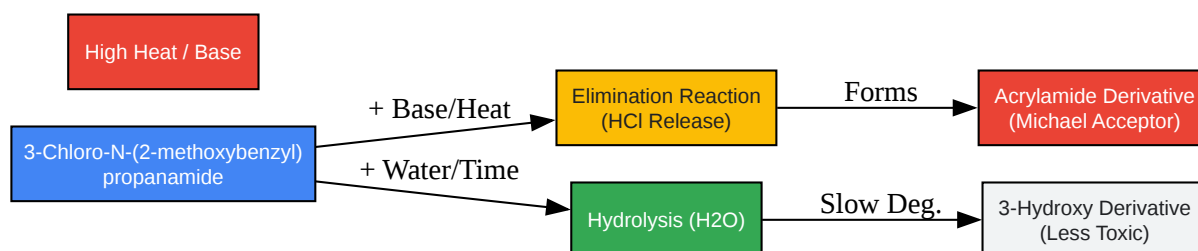
- Skin Contact: Wash with soap and water.[1][4][5] Do not use alcohol or DMSO, as these solvents act as carriers, transporting the alkylating agent deeper into the dermis.
- Inhalation: Move to fresh air. If wheezing occurs (indicating sensitization), seek medical attention immediately.

Fire-Fighting Measures

- Combustion Products: Emits toxic fumes of Hydrogen Chloride (HCl), Nitrogen Oxides (NO_x), and Carbon Monoxide (CO).
- Extinguishing Media: Dry chemical, CO₂, or alcohol-resistant foam.[4] Avoid high-pressure water jets which can aerosolize the powder.

Part 5: Reactivity & Stability Logic

Understanding the degradation pathways prevents accidents.



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Figure 2: Degradation Pathways. Note that exposure to base can convert this compound into an acrylamide derivative, which is a potent neurotoxin.

- Stability: Stable under recommended storage (2-8°C, dry).
- Incompatibility: Strong bases (induces elimination to acrylamides), strong oxidizers.

References

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